Spectroscopic Profiling of N-Methylpyrrole Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*Ethyl 5-amino-1-methyl-1H-pyrrole-2-carboxylate*
Cat. No.:	*B11768317*

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Executive Summary

This guide provides a technical analysis of the UV-Vis absorption properties of N-methylpyrrole (NMP) and its functionalized derivatives. Designed for researchers in medicinal chemistry and organic electronics, this document moves beyond basic spectral listing to explain the causality of spectral shifts—specifically how N-methylation alters the electronic landscape compared to parent pyrroles, and how substituents manipulate the HOMO-LUMO gap.

Key Insight: Unlike pyrrole, N-methylpyrrole lacks a hydrogen-bond donor site. This fundamental structural change eliminates specific solute-solvent interactions in protic media, resulting in distinct solvatochromic signatures that serve as a purity and identity fingerprint during synthesis.

Part 1: Electronic Architecture & Transition Origins

The UV-Vis spectrum of N-methylpyrrole is governed by the

-electron rich aromatic system. The N-methyl group acts as an auxochrome, exerting a hyperconjugative electron-donating effect (+I, +R) that destabilizes the HOMO more than the

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LUMO, leading to a bathochromic (red) shift relative to pyrrole.

Core Transitions

- (E-band): The primary transition, typically intense (

  ), observed in the 200–220 nm range.

- (B-band): A secondary, often forbidden or weak transition around 240–250 nm, frequently obscured by the E-band tail.

- (R-band): Observed only in derivatives with carbonyl or nitro substituents (e.g., 2-acetyl-N-methylpyrrole), appearing as a weak shoulder in the 280–320 nm region.

Visualization: Electronic State Logic

The following diagram illustrates the impact of N-methylation and substituents on the energy gap.

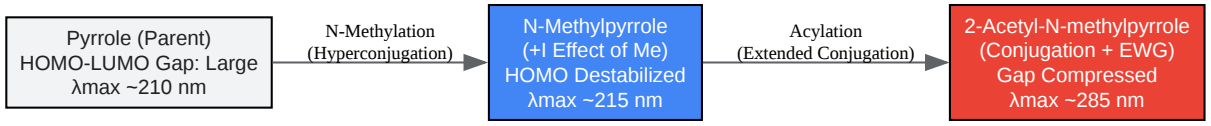

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Figure 1: Evolution of the optical gap. N-methylation provides a subtle red shift, while conjugation with electron-withdrawing groups (EWG) drastically reduces the energy gap.

Part 2: Comparative Spectral Analysis[1]

Baseline Comparison: Pyrrole vs. N-Methylpyrrole

The methyl group on the nitrogen atom introduces steric bulk and electronic density but removes the amphoteric nature of the pyrrole ring.

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Compound	Solvent	(nm)	($M^{-1}cm^{-1}$)	Transition Type	Key Structural Note
Pyrrole	Ethanol	208	~7,500		H-bond donor capable
N-Methylpyrrole	Ethanol	215	~6,000		No H-bond donor; steric twist possible
N-Methylpyrrole	Hexane	212	~5,800		Blue shift in non-polar solvent

Substituent Effects: Tuning the Chromophore

Substituents at the C2 and C5 positions interact strongly with the ring current. Electron Withdrawing Groups (EWGs) create a "push-pull" system with the electron-rich N-methylpyrrole core, leading to significant bathochromic shifts.

Derivative	Substituent Type	(nm)	Shift vs NMP	Mechanism
Methyl 1-methyl-2-pyrrolecarboxylate	Ester (Weak EWG)	265	+50 nm	Conjugation with carbonyl system
2-Acetyl-N-methylpyrrole	Ketone (Mod. EWG)	287	+72 nm	Strong mesomeric effect (-M)
1-Methyl-2-nitropyrrole	Nitro (Strong EWG)	340	+125 nm	Intramolecular Charge Transfer (ICT)
2,5-Dimethyl-N-methylpyrrole	Alkyl (Weak EDG)	220	+5 nm	Additive hyperconjugation

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> *Critical Analysis: The shift magnitude correlates directly with the electron-withdrawing strength of the substituent. The 2-nitro derivative exhibits a yellow color, indicating the absorption edge has entered the visible spectrum (400 nm tail), a hallmark of strong Intramolecular Charge Transfer (ICT).*

Part 3: Solvatochromism & Environmental Effects

Solvent choice is critical when characterizing N-methylpyrrole derivatives. Unlike NH-pyrroles, N-methyl derivatives cannot donate hydrogen bonds.

- Transitions: Exhibit positive solvatochromism (Red Shift) in polar solvents. The excited state is more polar than the ground state and is stabilized by polar solvents.
- Transitions (e.g., in acetyl derivatives): Exhibit negative solvatochromism (Blue Shift) in protic solvents. Solvent H-bonding stabilizes the ground state lone pair (on the C=O oxygen), increasing the energy required for excitation.

Solvatochromic Workflow

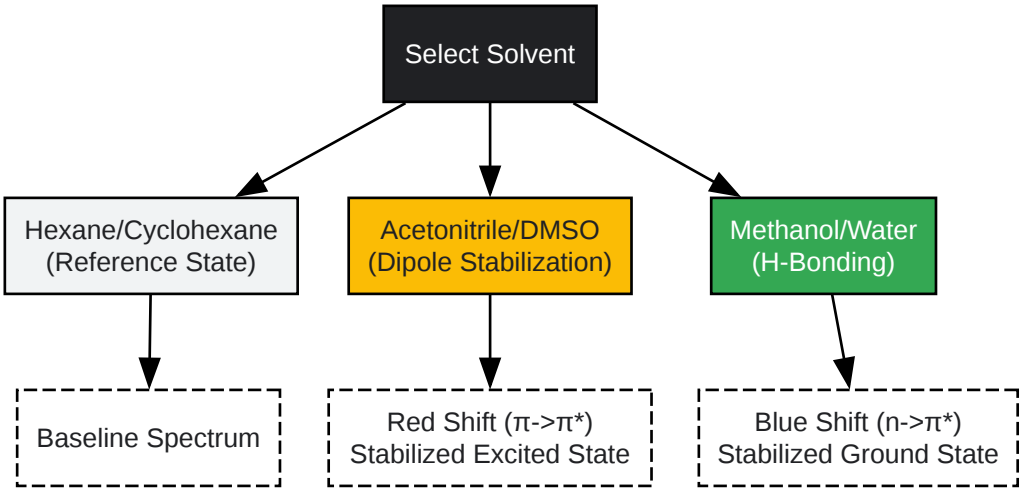

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Figure 2: Decision tree for solvent selection and expected spectral shifts.

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Part 4: Experimental Protocol (Self-Validating)

To ensure reproducibility and "Trustworthiness" (E-E-A-T), follow this standardized protocol. This workflow includes a self-check step to verify solvent purity.

Objective: Determine

and

for a generic N-methylpyrrole derivative.

Materials

- Spectrophotometer: Double-beam UV-Vis (e.g., Shimadzu UV-2600 or equivalent).
- Cuvettes: Matched Quartz cells (1 cm path length). Note: Glass absorbs UV <300 nm and is unsuitable.
- Solvent: Spectroscopic grade Acetonitrile (ACN) or Methanol (MeOH).

Step-by-Step Methodology

- Solvent Blank Validation (The Zero Check):
  - Fill both reference and sample cuvettes with pure solvent.
  - Run a baseline scan (200–800 nm).
  - Validation: Absorbance must be < 0.05 A.U. across the range. If > 0.05, solvent is contaminated or wet.
- Stock Solution Preparation:
  - Weigh ~1-2 mg of the derivative accurately (±0.01 mg).
  - Dissolve in 10 mL solvent (Concentration

    M).
  - Tip: N-methylpyrroles can be volatile; cap immediately.

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- Serial Dilution (The Linearity Check):
  - Prepare three working standards:
    - M
    - M
    - M
  - This range ensures absorbance falls within the linear dynamic range (0.1 – 1.0 A.U.).
- Acquisition:
  - Scan rate: Medium (approx. 200 nm/min) to resolve fine structure.
  - Bandwidth: 1.0 nm.
- Data Processing:
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    .[1][2][3][4][5]
  - Calculate Molar Extinction Coefficient (

) using Beer-Lambert Law:
  - Self-Validation: Calculate

    for all three concentrations. Values should vary by < 5%.

Part 5: Advanced Applications (Push-Pull Systems)

In drug discovery and materials science, complex N-methylpyrrole derivatives are used as Push-Pull Chromophores. By linking the electron-rich N-methylpyrrole (Donor) to a strong acceptor (e.g., dicyanovinyl or tricyanofuran) via a conjugated bridge, absorption shifts into the Near-IR.

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- Example: N-methylpyrrole-based azo dyes.
- Performance:

  can reach 450–600 nm.
- Utility: These derivatives function as non-linear optical (NLO) materials and pH sensors, where protonation of the acceptor moiety drastically alters the ICT band.

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